

Application Notes and Protocols: Measurement of Plasma GLP-1 Levels Following AR231453 Administration

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Compound of Interest

Compound Name:	AR 231453
CAS No.:	898528-64-8
Cat. No.:	B7887023

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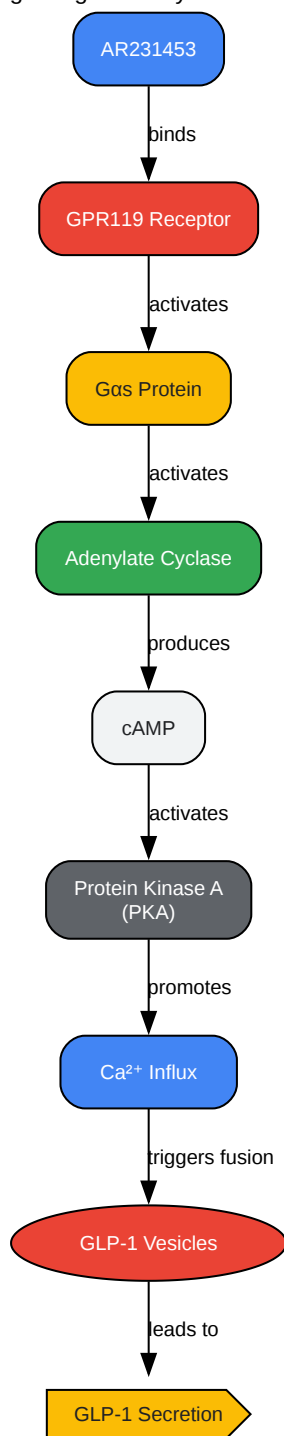
Introduction

AR231453 is a potent and selective agonist for the G protein-coupled receptor 119 (GPR119) [1][2]. GPR119 is expressed in pancreatic β -cells and intestinal L-cells[3]. Activation of GPR119 in intestinal L-cells stimulates the secretion of Glucagon-Like Peptide-1 (GLP-1), a key incretin hormone that enhances glucose-dependent insulin release[3][4]. Consequently, AR231453 has been investigated as a potential therapeutic agent for type 2 diabetes. Accurate measurement of plasma GLP-1 levels following administration of AR231453 is crucial for evaluating its pharmacodynamic effects. This document provides a detailed protocol for the quantification of total or active GLP-1 in plasma samples using a commercially available sandwich Enzyme-Linked Immunosorbent Assay (ELISA) kit.

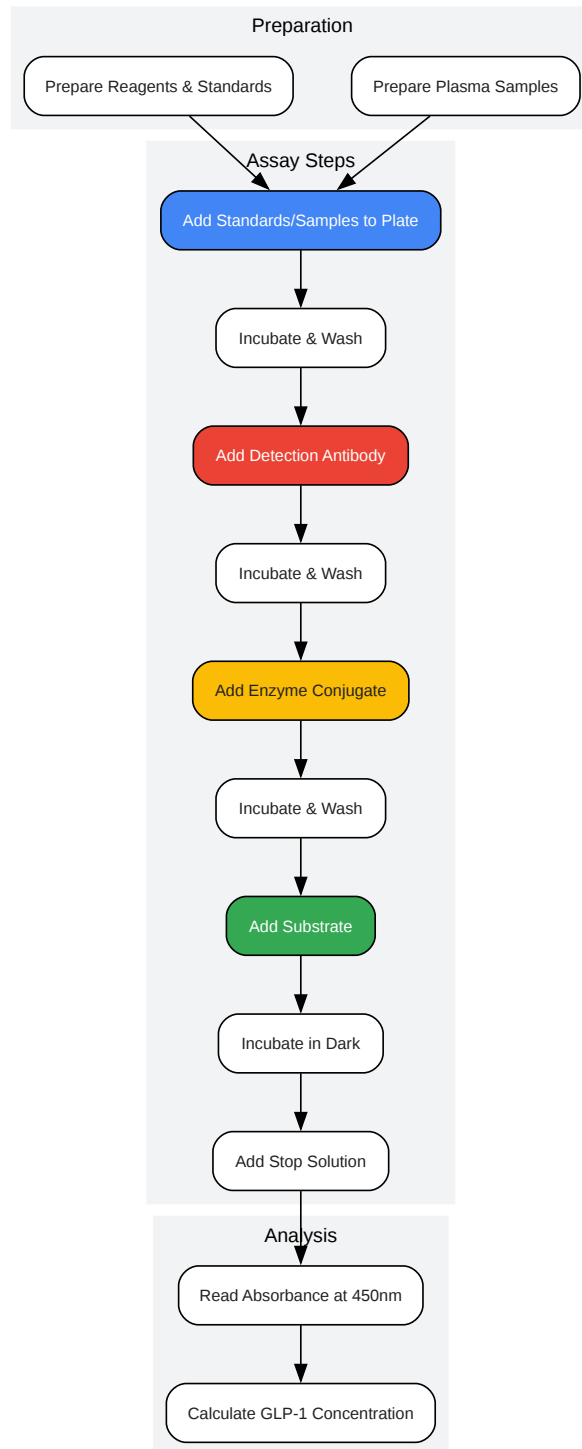
GPR119 Signaling Pathway

The diagram below illustrates the signaling cascade initiated by AR231453 binding to GPR119 on intestinal L-cells, leading to the secretion of GLP-1.

GPR119 Signaling Pathway for GLP-1 Secretion



General Sandwich ELISA Workflow for GLP-1 Measurement



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References

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- [4. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
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